

molecular formula and weight of zinc orotate dihydrate

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Compound of Interest

Compound Name: Zinc orotate dihydrate

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An In-Depth Technical Guide to Zinc Orotate Dihydrate

This technical guide provides a comprehensive overview of **zinc orotate dihydrate**, focusing on its chemical properties, synthesis, and analysis. It is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound.

Chemical Properties and Composition

Zinc orotate dihydrate is a salt that consists of a central zinc cation (Zn^{2+}) coordinated to two orotate anions, along with two molecules of water of hydration. Orotic acid, a heterocyclic compound, acts as a carrier for the zinc ion, potentially enhancing its bioavailability.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The key quantitative data for **zinc orotate dihydrate** and its anhydrous form are summarized below for easy comparison.

Property	Zinc Orotate Dihydrate	Zinc Orotate (Anhydrous)	Reference
Molecular Formula	$C_{10}H_{10}N_4O_{10}Zn$ or $C_{10}H_6N_4O_8Zn \cdot 2H_2O$	$C_{10}H_6N_4O_8Zn$	[4][5][6][7]
Molecular Weight	411.6 g/mol	375.6 g/mol	[4][5][6][8]
IUPAC Name	zinc;bis(2,4-dioxo-1H-pyrimidine-6-carboxylate);dihydrate	zinc bis(2,4-dioxo-1H-pyrimidine-6-carboxylate)	[4][9]
CAS Registry Number	68399-76-8	60388-02-5	[8][9]
Appearance	White to almost white crystalline powder.[8] [10]	Not specified	
Solubility	Practically insoluble in water, 96% ethanol, and ether.[8][10]	Not specified	

The structure of **zinc orotate dihydrate** involves the zinc ion coordinated with two orotate molecules. The exact coordination can vary, but it forms a stable complex.

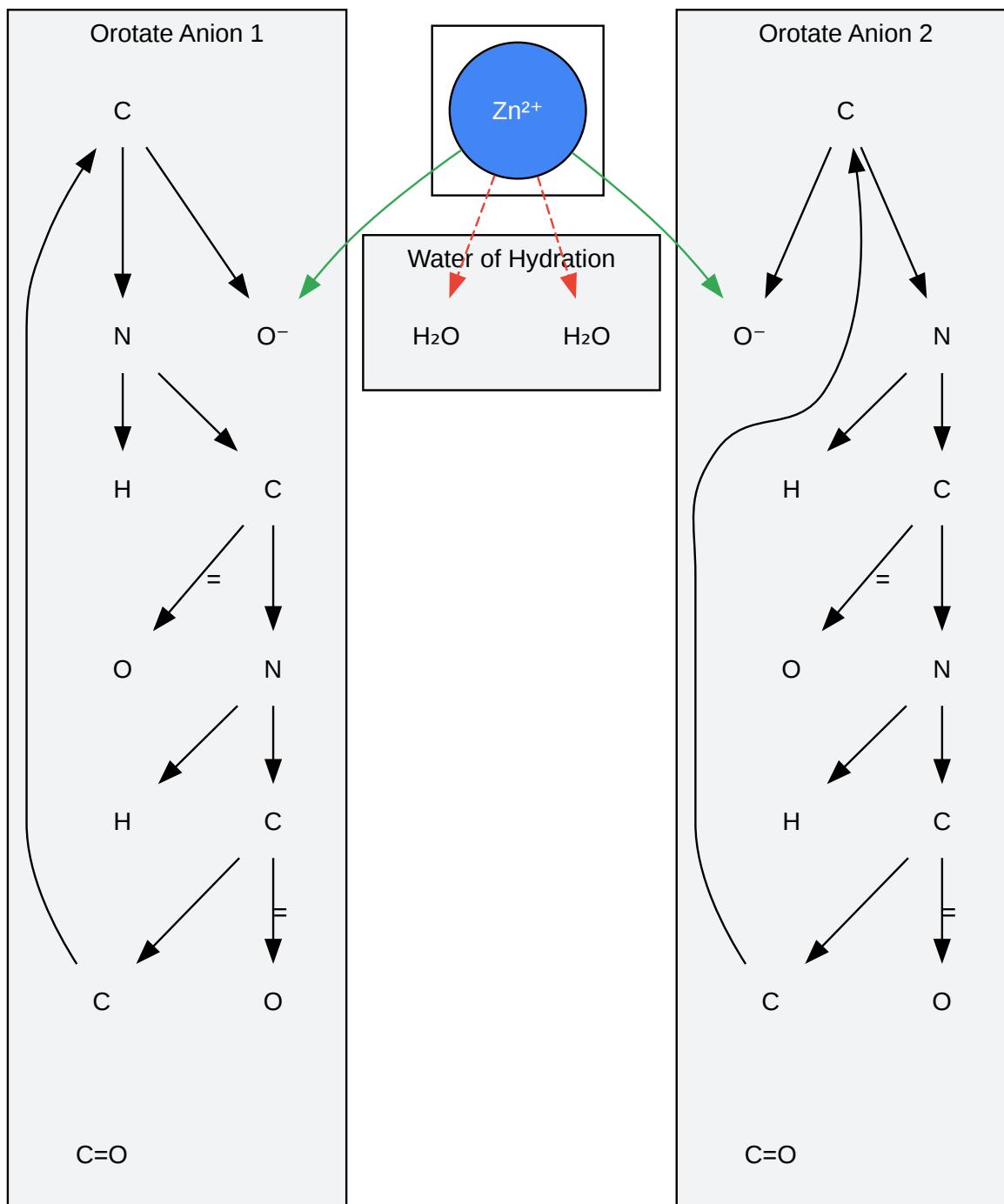
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Fig 1. Simplified 2D representation of Zinc Orotate Dihydrate.

Experimental Protocols

This section details the methodologies for the synthesis and analysis of zinc orotate.

A common method for synthesizing zinc orotate is through a precipitation reaction.[\[11\]](#)[\[12\]](#) This protocol is adapted from published literature.

Materials:

- Orotic Acid
- Zinc Oxide (highly active recommended)[\[12\]](#)
- Distilled Water
- Small-sized circulating reaction kettle[\[12\]](#)
- Electric constant-speed stirrer[\[12\]](#)
- Blast drying box[\[12\]](#)

Procedure:

- Preparation of Suspensions: Prepare a suspension of orotic acid in distilled water and a separate suspension of zinc oxide in distilled water.[\[12\]](#)
- Reaction: Heat the orotic acid suspension to 95°C. Add the zinc oxide suspension dropwise into the heated orotic acid suspension.[\[12\]](#)
- Circulation and Heating: Transfer the mixed reaction solution to a circulating reaction kettle and maintain the temperature at 95°C for 2 hours to ensure the reaction goes to completion.[\[12\]](#)
- Crystallization: After the reaction period, filter the solution. Stir the filtrate at a constant speed (e.g., 400 r/s) for 12 hours to allow for complete cooling and crystallization.[\[12\]](#)
- Drying: Perform a secondary filtration to collect the crystals. Dry the wet material in a blast drying box at 90°C for 16 hours to obtain the final white crystal powder of zinc orotate.[\[12\]](#)

The use of highly active zinc oxide has been shown to increase the reaction rate and yield a product with higher purity and content compared to common zinc oxide.[12]

Fig 2. Workflow for the synthesis of Zinc Orotate.

TGA is a crucial analytical technique to confirm the hydration state of the synthesized compound.

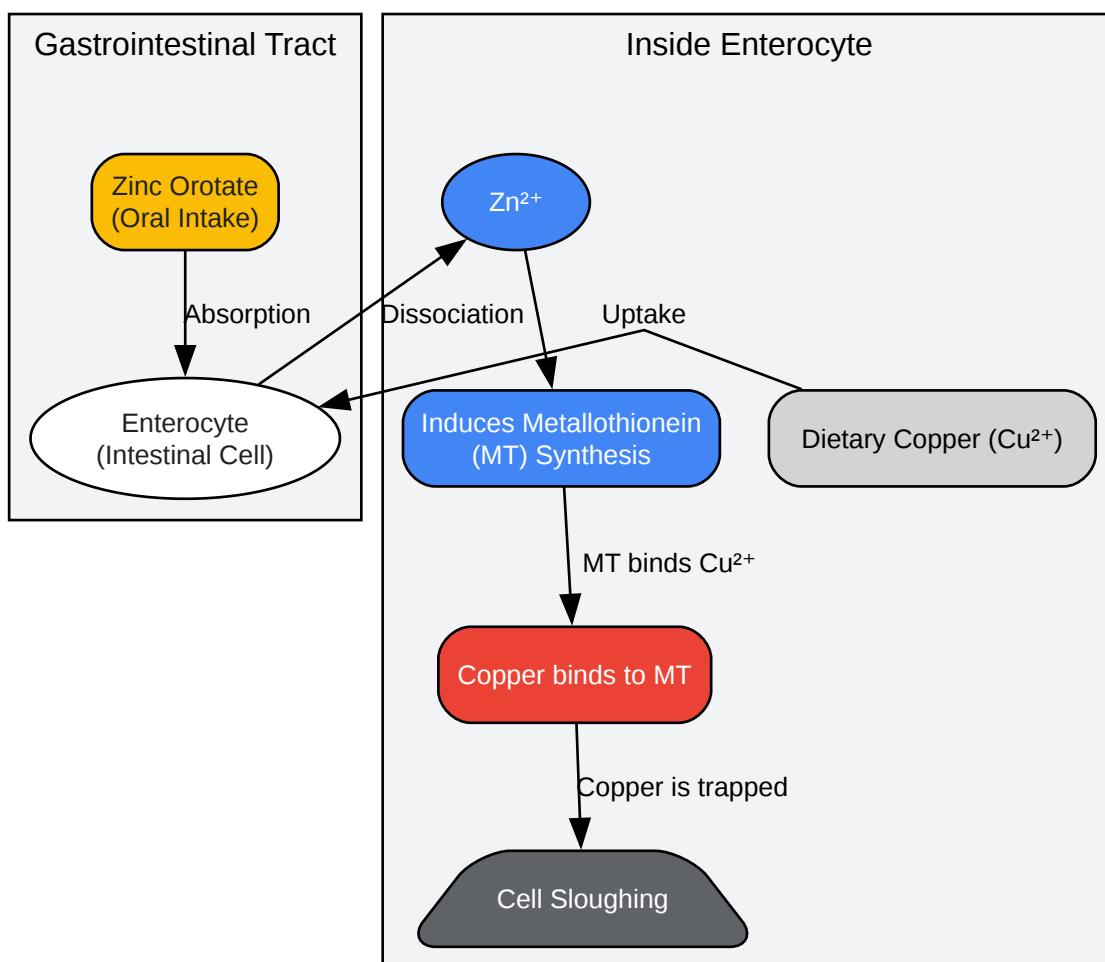
Protocol:

- Sample Preparation: Place a small, accurately weighed sample of the synthesized zinc orotate into a TGA crucible.
- Instrumentation: Perform the analysis using a thermogravimetric analyzer.
- Heating Program: Heat the sample from room temperature to approximately 300°C at a controlled rate (e.g., 10°C/min) in an inert atmosphere (e.g., nitrogen) or air.
- Analysis: The TGA curve for **zinc orotate dihydrate** is expected to show a mass loss corresponding to two water molecules. A study observed a mass loss of 8.9% between 25°C and 300°C, which aligns with the theoretical water content of the dihydrate form.[11] Further decomposition of the anhydrous zinc orotate occurs at temperatures above 300°C.[11]

Biological Significance and Signaling

Zinc is an essential trace mineral vital for numerous biological processes, including immune function, wound healing, and DNA synthesis.[1][2] Orotic acid is believed to act as a transporter, facilitating the passage of zinc across cell membranes, thereby increasing its bioavailability.[2] Once inside the cell, the zinc ion dissociates from the orotate and participates in its normal physiological roles.[1]

One key mechanism of zinc's action, relevant to its use in conditions like Wilson's disease, involves the induction of metallothionein in enterocytes.[13] Metallothionein is a protein that binds heavy metals; it has a higher affinity for copper than for zinc.[13] By inducing this protein, zinc can interfere with the gastrointestinal uptake of copper, helping to create a negative copper balance in the body.[13]



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Fig 3. Zinc's role in blocking intestinal copper absorption.

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